

Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate

CAS number and identification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate*

Cat. No.: *B102683*

[Get Quote](#)

Technical Guide: Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate**, a key intermediate in organic synthesis and medicinal chemistry. The document details its chemical identity, physicochemical properties, a representative synthetic protocol, and its applications in research and development.

Compound Identification and Properties

Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate is a pyrrolidine derivative characterized by a benzyl group attached to the nitrogen atom and two ethyl ester groups at positions 2 and 5 of the pyrrolidine ring.^[1] The stereochemistry of the ester groups can vary, leading to different isomers.

Chemical Identifiers

Several CAS numbers are associated with this compound, often distinguishing its stereoisomers or salt forms. It is crucial for researchers to note these distinctions when sourcing materials.

| Identifier | Data |
|-------------------------|---|
| Chemical Name | Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate |
| Molecular Formula | C ₁₇ H ₂₃ NO ₄ |
| Molecular Weight | 305.37 g/mol |
| CAS Number (cis-isomer) | 52321-06-9 |
| CAS Number (Mixture) | 17740-40-8 |
| CAS Number (HCl Salt) | 93478-48-9 |
| IUPAC Name | diethyl 1-benzylpyrrolidine-2,5-dicarboxylate |
| Canonical SMILES | CCOC(=O)C1CCC(N1CC2=CC=CC=C2)C(=O)OCC |
| InChI Key | LDUSEIANLSWKPY-UHFFFAOYSA-N |

Physicochemical Properties

The following table summarizes the known and predicted physicochemical properties, primarily associated with the cis-isomer (CAS 52321-06-9).

| Property | Value |
|---------------------|------------------------------------|
| Melting Point | 123-125 °C |
| Boiling Point | 145-148 °C (at 0.3 Torr) |
| Density (Predicted) | 1.146 ± 0.06 g/cm ³ |
| Storage Temperature | 2-8°C, Sealed in a dry environment |

Synthesis and Experimental Protocols

The synthesis of **Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate** typically involves the N-benzylation of a pre-existing diethyl pyrrolidine-2,5-dicarboxylate precursor. While a specific, detailed protocol from a single peer-reviewed source is not readily available, the following procedure is based on established chemical transformations for this compound class.[\[2\]](#)

Representative Synthesis: N-Benzylation

This protocol describes the benzylation of the pyrrolidine nitrogen via nucleophilic substitution.

Reaction Scheme: Starting Material: Diethyl pyrrolidine-2,5-dicarboxylate Reagents: Benzyl bromide, Potassium carbonate (K_2CO_3) Solvent: N,N-Dimethylformamide (DMF) Product: **Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate**

Experimental Protocol:

- Reaction Setup: To a solution of diethyl pyrrolidine-2,5-dicarboxylate (1.0 equivalent) in anhydrous N,N-Dimethylformamide (DMF), add potassium carbonate (K_2CO_3 , approx. 1.5-2.0 equivalents) as a base.
- Addition of Reagent: To the stirred suspension, add benzyl bromide (1.1 equivalents) dropwise at room temperature.
- Reaction Conditions: Heat the reaction mixture to 80°C and maintain stirring under an inert atmosphere (e.g., Nitrogen or Argon) for several hours. Reaction progress can be monitored by Thin-Layer Chromatography (TLC).
- Work-up: After the reaction is complete (as indicated by TLC), cool the mixture to room temperature. Quench the reaction by adding water and extract the product with a suitable organic solvent, such as ethyl acetate.
- Purification: Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. The crude product can be purified by silica gel column chromatography to yield the final product.

[Click to download full resolution via product page](#)

General workflow for the synthesis of **Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate**.

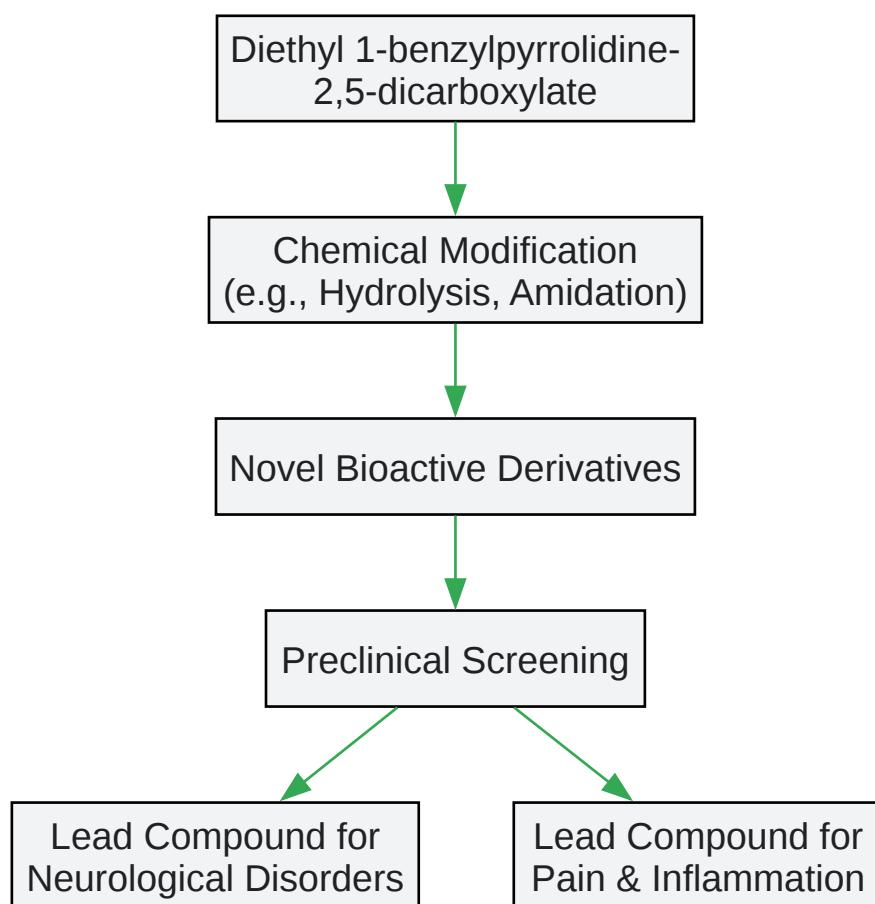
Applications in Research and Development

Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate is primarily utilized as a versatile building block in pharmaceutical research and synthetic chemistry.^[2] Its structural features allow for further chemical modifications, such as hydrolysis of the ester groups to the corresponding dicarboxylic acid, reduction to diols, or transesterification.^[2]

Pharmaceutical Intermediate

The pyrrolidine scaffold is a common feature in many biologically active compounds.

Derivatives of **Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate** have been investigated for their potential in treating neurological disorders, attributed to their ability to interact with neurotransmitter systems.^[2] Additionally, related structures have shown potential as analgesic and anti-inflammatory agents.^[2]



[Click to download full resolution via product page](#)

Role as a precursor in drug discovery pathways.

Safety and Handling

For CAS number 17740-40-8, the following GHS hazard and precautionary statements have been identified. Researchers should always consult the specific Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H332: Harmful if inhaled.
 - H335: May cause respiratory irritation.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P280: Wear protective gloves/eye protection/face protection.
 - P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (2S,5R)-1-benzylpyrrolidine-2,5-dicarboxylic acid | 52321-07-0 [chemicalbook.com]
- 2. Buy diethyl (2S,5S)-1-benzylpyrrolidine-2,5-dicarboxylate [smolecule.com]

- To cite this document: BenchChem. [Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate CAS number and identification]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b102683#diethyl-1-benzylpyrrolidine-2-5-dicarboxylate-cas-number-and-identification\]](https://www.benchchem.com/product/b102683#diethyl-1-benzylpyrrolidine-2-5-dicarboxylate-cas-number-and-identification)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com